

Diphenylacetaldehyde safety and handling precautions

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Compound of Interest

Compound Name: Diphenylacetaldehyde

Cat. No.: B122555

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An In-depth Technical Guide to the Safety and Handling of **Diphenylacetaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **diphenylacetaldehyde** (CAS No. 947-91-1). The information is intended for laboratory personnel and professionals in the field of drug development who may handle this chemical. Adherence to these guidelines is crucial for ensuring a safe working environment.

Hazard Identification and Classification

Diphenylacetaldehyde is classified as a hazardous substance. It is an irritant and can cause significant harm if not handled correctly.^[1] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications.^[1]

Signal Word: Warning^[1]

GHS Hazard Statements:

- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation. [cite: t: 2]
- H335: May cause respiratory irritation.^[1]

GHS Pictogram:

- Irritant[1]

Hazard Classes and Categories:

- Skin Irritation, Category 2[1][2]
- Serious Eye Irritation, Category 2A[1][2]
- Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation), Category 3[1][2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **diphenylacetaldehyde** is presented in the table below.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₂ O	[1][3]
Molecular Weight	196.24 g/mol	[1]
Appearance	Colorless to yellow liquid	[3]
Boiling Point	315 °C (lit.)	[3]
Density	1.106 g/mL at 25 °C (lit.)	[3]
Flash Point	113 °C / 235.4 °F (closed cup)	[2]
Refractive Index	n ₂₀ /D 1.589 (lit.)	[3]
Storage Temperature	Recommended <15°C, store in freezer under -20°C in an inert atmosphere.	[3][4]

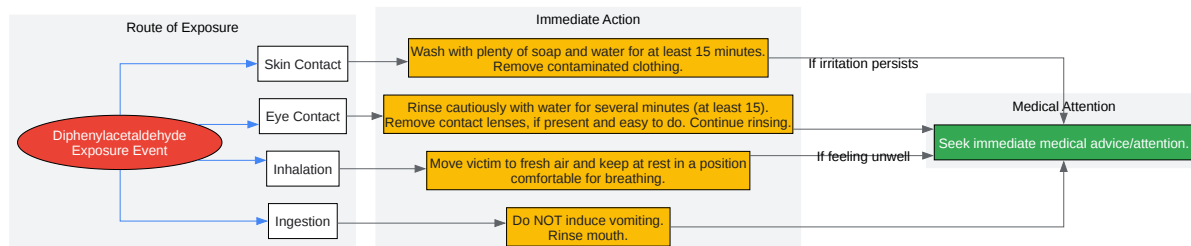
Personal Protective Equipment (PPE)

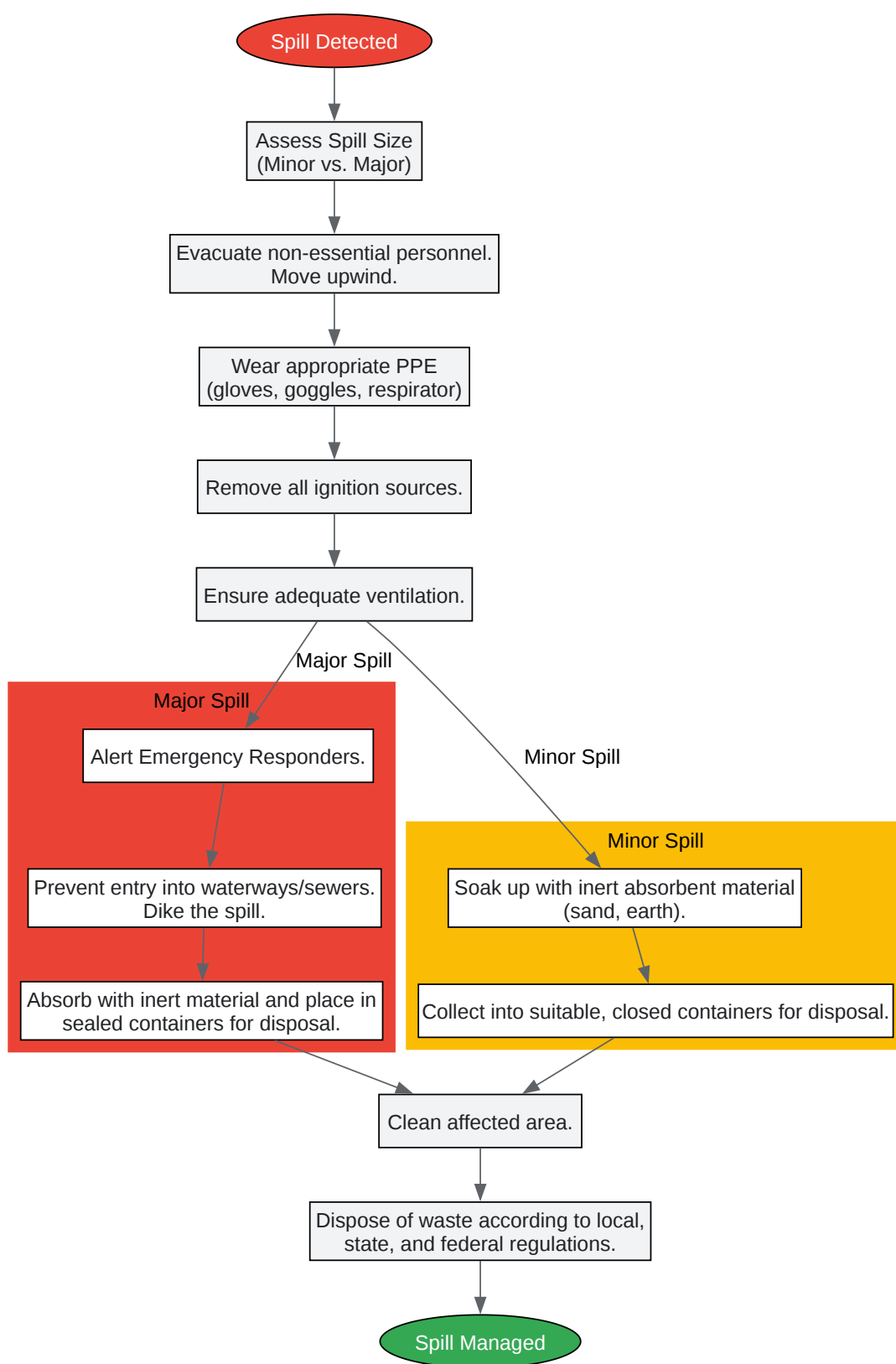
Appropriate personal protective equipment must be worn when handling **diphenylacetaldehyde** to prevent exposure.

Protection Type	Recommendation	Source
Eye/Face Protection	Chemical safety goggles or a face shield where splashing is possible. Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.	[2][5]
Skin Protection	Wear appropriate protective gloves (e.g., PVC, Neoprene) and clothing to prevent skin exposure. Contaminated gloves should be replaced.	[2][6]
Respiratory Protection	Use in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.	[5][6]
General Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke in work areas. Ensure eyewash stations and safety showers are close to the workstation.	[2]

First Aid Measures

Immediate first aid is critical in the event of exposure. The following diagram outlines the appropriate response for different routes of exposure.





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